

(R)-Trichostatic Acid: Chemical Architecture, Metabolic Significance, and Analytical Profiling

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Compound of Interest

Compound Name: (R)-trichostatic acid

CAS No.: 114127-18-3

Cat. No.: B1248798

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Executive Summary

Topic: **(R)-Trichostatic Acid** (TS Acid) CAS: 114127-18-3 Role: Primary Metabolite, Synthetic Precursor, and Pharmacophore Negative Control

(R)-Trichostatic acid represents the carboxylic acid congener of the potent histone deacetylase (HDAC) inhibitor Trichostatin A (TSA).^[1] While TSA is a canonical tool compound in epigenetics, **(R)-trichostatic acid** serves a critical counter-role: it is the biologically inactive metabolite resulting from the oxidative deamination of the hydroxamic acid warhead.

For drug development professionals, understanding **(R)-trichostatic acid** is essential for three reasons:

- **Pharmacokinetics (PK):** It is the primary marker of TSA clearance and metabolic instability in vivo.
- **Structure-Activity Relationship (SAR):** It demonstrates the absolute necessity of the hydroxamic acid zinc-binding group (ZBG) for HDAC inhibition.

- Biosynthesis: It is the immediate precursor in the Streptomyces biosynthetic pathway, accepting the hydroxylamine moiety to form TSA.

Part 1: Chemical Architecture & Properties

Structural Analysis

(R)-trichostatic acid shares the identical chiral linker and "cap" group with TSA but lacks the "warhead."

- Cap Group:
 - dimethylaminophenyl (provides hydrophobic interaction at the enzyme surface).
- Linker:
 - unsaturated diene (rigid spacer).
- Stereochemistry: The C6 position possesses the (R) configuration, identical to natural TSA.
- Functional Group: Carboxylic acid (COOH) replaces the Hydroxamic acid (CONHOH) of TSA.

Physicochemical Data Table

Property	Value / Description
IUPAC Name	(2E,4E,6R)-7-[4-(dimethylamino)phenyl]-4,6-dimethyl-7-oxohepta-2,4-dienoic acid
Molecular Formula	C
	H
	NO
Molecular Weight	287.35 g/mol
Physical State	White to off-white crystalline solid (Commercial grades may vary)
Solubility	Soluble in MeOH, DMSO, Ethanol; Poorly soluble in water
Optical Rotation	(c=1, MeOH)
pKa (Calc)	~4.5 (Carboxylic acid)
Stability	Stable in solid state; susceptible to Michael addition at the diene in solution

Part 2: Biological Significance & Mechanism[4]

The "Zinc-Binding" Switch

The potency difference between TSA and **(R)-trichostatic acid** is a textbook example of pharmacophore validation.

- TSA (Active): The hydroxamic acid group forms a bidentate chelate with the Zn ion at the bottom of the HDAC catalytic pocket.
- Trichostatic Acid (Inactive): The carboxylic acid can coordinate Zn but does so much more weakly (monodentate or bridging) and lacks the hydrogen bond donor capability of the hydroxamic -NH- group. Consequently, **(R)-trichostatic acid** exhibits

negligible HDAC inhibitory activity (IC

> 10

M) compared to TSA (IC

~ 2 nM).

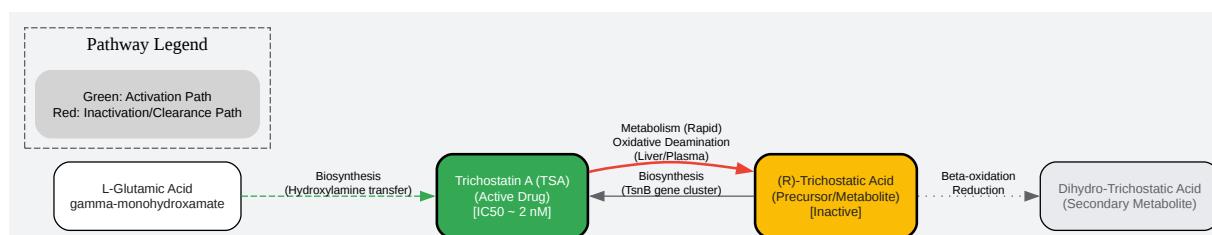
Metabolic Pathway (In Vivo Clearance)

In murine and human hepatocyte models, TSA is rapidly cleared (

min). The primary route is the hydrolysis/oxidative deamination of the hydroxamic acid to **(R)-trichostatic acid**, rendering the molecule inactive. This rapid conversion is a major limitation of hydroxamate-based drugs.

Visualization: Metabolic Fate & Biosynthesis

The following diagram illustrates the dual role of **(R)-trichostatic acid** as both a biosynthetic precursor and a catabolic product.



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Figure 1: The metabolic life-cycle of Trichostatin A, highlighting **(R)-trichostatic acid** as the central pivot between biosynthesis and inactivation.[2][3][4][5]

Part 3: Experimental Protocols

Protocol: Preparation of (R)-Trichostatic Acid Standard

Purpose: To generate an analytical standard for PK studies using commercially available TSA.

Materials:

- Trichostatin A (Sigma/Merck, >98%)
- 1M Hydrochloric Acid (HCl)[6]
- Ethyl Acetate (EtOAc)
- HPLC-grade Methanol

Methodology:

- Dissolution: Dissolve 5 mg of TSA in 1 mL of Methanol.
- Hydrolysis: Add 1 mL of 1M HCl.
- Incubation: Heat the mixture at 60°C for 2 hours. Note: The hydroxamic bond is labile under acidic conditions and heat.
- Extraction: Cool to room temperature. Dilute with 5 mL water. Extract 3x with 5 mL EtOAc.
- Isolation: Combine organic layers, dry over Na

SO

, and concentrate in vacuo.

- Validation: Verify conversion by TLC (SiO₂, 5% MeOH in DCM). The acid will run lower (more polar) than TSA.

Protocol: HPLC Separation (Metabolic Stability Assay)

Purpose: To quantify the conversion of TSA to Trichostatic Acid in plasma or hepatocyte incubations.

System: Agilent 1200 or equivalent with UV/Vis or Mass Spec detection. Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 3.5

m, 4.6 x 100 mm).

Mobile Phase:

- A: Water + 0.1% Formic Acid
- B: Acetonitrile + 0.1% Formic Acid

Gradient:

Time (min)	% B	Flow (mL/min)
0.0	10	1.0
8.0	90	1.0
10.0	90	1.0

| 10.1 | 10 | 1.0 |

Detection:

- UV: 280 nm (detects the conjugated diene system).
- MS (ESI+):
 - TSA: [M+H]
= 303.2
 - Trichostatic Acid: [M+H]
= 288.2 (Fragment ions: 174, 188).

Expected Result: TSA elutes later (more hydrophobic) than Trichostatic Acid. In a plasma stability assay, the TSA peak (RT ~6-7 min) will decrease, and the Trichostatic Acid peak (RT ~4-5 min) will appear and increase over time.

Part 4: Future Outlook & Applications

While **(R)-trichostatic acid** is not a therapeutic candidate itself, it remains a vital "negative control" probe in the design of novel HDAC inhibitors.

- **Prodrug Design:** Researchers are exploring ester-masked derivatives of trichostatic acid that can be hydrolyzed intracellularly to release active agents, or conversely, using the acid scaffold to attach novel ZBGs (e.g., benzamides, thiols) to improve metabolic stability.
- **Biosynthetic Engineering:** Manipulation of the *Streptomyces* gene cluster (TsnB) responsible for converting the acid to the hydroxamate could yield "unnatural" TSA analogs with altered alkyl chains or cap groups.

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